

An In-Depth Technical Guide to 4-(3-acetylphenoxy)-3-nitrobenzonitrile

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Compound of Interest

Compound Name: 4-(3-acetylphenoxy)-3-nitrobenzonitrile

Cat. No.: B5656713

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(3-acetylphenoxy)-3-nitrobenzonitrile**, a diaryl ether derivative with potential applications in medicinal chemistry and materials science. While a specific CAS Registry Number for this compound is not readily found in public databases, its structural features—a nitro-activated phenyl ring linked to an acetyl-substituted phenoxy moiety via an ether bond—suggest its utility as a versatile synthetic intermediate. This guide will delve into its synthesis, purification, characterization, and safe handling, drawing upon established methodologies for structurally related compounds. Furthermore, we will explore its potential biological activities based on the known pharmacophores present in its structure, providing a foundation for future research and development.

Introduction

Diaryl ethers are a significant class of organic compounds that form the core structure of numerous natural products and synthetic molecules with diverse biological activities, including

anticancer, antibacterial, and herbicidal properties. The specific compound of interest, **4-(3-acetylphenoxy)-3-nitrobenzonitrile**, combines the diaryl ether scaffold with a nitrobenzonitrile moiety and an acetylphenoxy group. The electron-withdrawing nature of the nitro and cyano groups on one of the aromatic rings makes it an activated substrate for nucleophilic aromatic substitution, a key reaction in the synthesis of more complex molecules. The acetyl group on the second ring offers a reactive handle for further chemical modifications, making this compound a valuable building block in drug discovery and materials science.

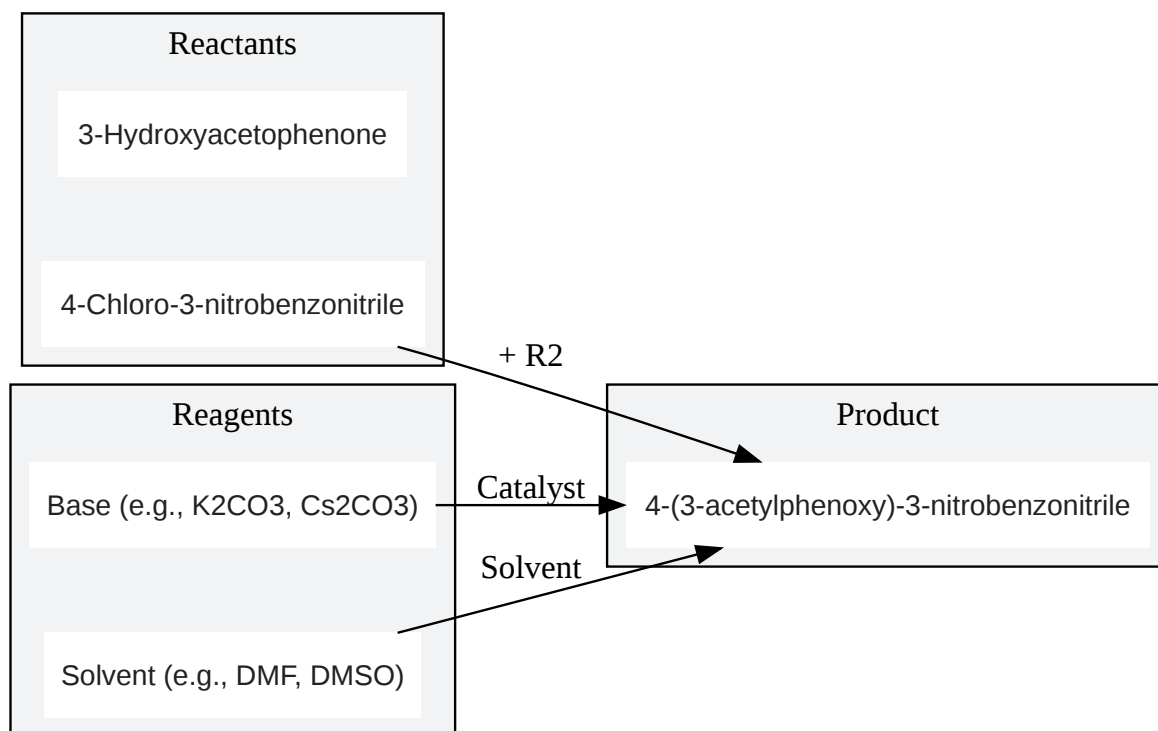
This guide aims to provide a detailed technical resource for researchers working with or considering the use of **4-(3-acetylphenoxy)-3-nitrobenzonitrile**. We will present a plausible synthetic route, detailed characterization methods based on analogous compounds, and essential safety protocols for its handling.

Synthesis and Purification

The synthesis of **4-(3-acetylphenoxy)-3-nitrobenzonitrile** can be achieved through a nucleophilic aromatic substitution (S_NAr) reaction. This common and effective method for forming diaryl ethers involves the reaction of an activated aryl halide with a phenoxide.

Proposed Synthetic Pathway

The most direct route involves the reaction of 4-chloro-3-nitrobenzonitrile with 3-hydroxyacetophenone in the presence of a suitable base. The nitro and cyano groups on 4-chloro-3-nitrobenzonitrile activate the aromatic ring, facilitating the displacement of the chloride by the phenoxide generated from 3-hydroxyacetophenone.



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Caption: Proposed synthesis of **4-(3-acetylphenoxy)-3-nitrobenzonitrile**.

Detailed Experimental Protocol

This protocol is a general guideline and may require optimization.

Materials:

- 4-chloro-3-nitrobenzonitrile
- 3-hydroxyacetophenone
- Potassium carbonate (K₂CO₃), anhydrous
- Dimethylformamide (DMF), anhydrous
- Ethyl acetate

- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Procedure:

- To a stirred solution of 3-hydroxyacetophenone (1.0 eq) in anhydrous DMF, add anhydrous potassium carbonate (1.5 eq).
- Stir the mixture at room temperature for 30 minutes to facilitate the formation of the phenoxide.
- Add 4-chloro-3-nitrobenzonitrile (1.0 eq) to the reaction mixture.
- Heat the reaction mixture to 80-100 °C and monitor the progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into ice-water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine, then dry over anhydrous MgSO₄.
- Filter and concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate).

Physicochemical and Spectral Data

While experimental data for **4-(3-acetylphenoxy)-3-nitrobenzonitrile** is not readily available, the following table summarizes its key physicochemical properties, sourced from Chemdiv.[\[1\]](#)

Property	Value	Source
Molecular Formula	C15H10N2O4	Chemdiv[1]
Molecular Weight	282.25 g/mol	Chemdiv[1]
logP	2.34	Chemdiv[1]
Polar Surface Area	71.04 Å ²	Chemdiv[1]
Hydrogen Bond Acceptors	5	Chemdiv[1]
Hydrogen Bond Donors	0	Chemdiv[1]
Rotatable Bonds	3	Chemdiv[1]

Predicted Spectral Data

Based on the spectral data of the structurally similar compound, 4-(3-acetyl-phenoxy)-phthalonitrile, and general principles of NMR and IR spectroscopy, the following spectral characteristics can be anticipated for **4-(3-acetylphenoxy)-3-nitrobenzonitrile**.

¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on both rings. The protons on the nitrobenzonitrile ring will be deshielded due to the electron-withdrawing nitro and cyano groups. The protons on the acetylphenoxy ring will also show characteristic splitting patterns. A singlet corresponding to the methyl protons of the acetyl group is expected around 2.6 ppm.

¹³C NMR: The carbon NMR spectrum will display signals for all 15 carbons. The carbonyl carbon of the acetyl group will appear significantly downfield (around 197 ppm). The carbon attached to the cyano group will also be in the downfield region.

IR Spectroscopy: The IR spectrum should exhibit characteristic absorption bands for the following functional groups:

- C≡N (nitrile): ~2230 cm⁻¹
- C=O (ketone): ~1680 cm⁻¹

- NO₂ (nitro): Asymmetric and symmetric stretching vibrations around 1530 and 1350 cm⁻¹, respectively.
- C-O-C (ether): ~1240 cm⁻¹ (asymmetric) and ~1040 cm⁻¹ (symmetric).

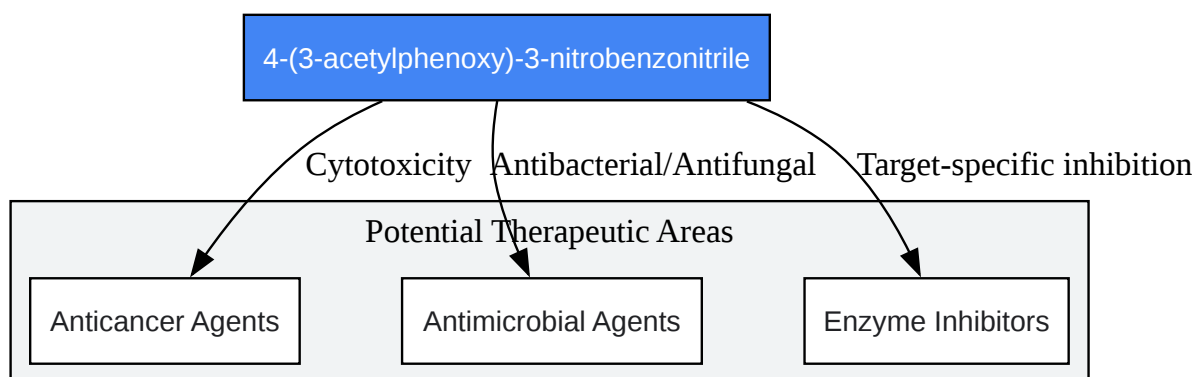
Mass Spectrometry: The mass spectrum should show a molecular ion peak (M⁺) at m/z 282.25, corresponding to the molecular weight of the compound.

Potential Applications in Drug Development

The diaryl ether motif is a "privileged scaffold" in medicinal chemistry, appearing in numerous drugs with a wide range of therapeutic applications. The structural features of **4-(3-acetylphenoxy)-3-nitrobenzonitrile** suggest several potential avenues for drug discovery research.

- Anticancer Activity: Many diaryl ether derivatives have demonstrated potent anticancer activity.^[2] The presence of the nitroaromatic group could also contribute to cytotoxic effects against cancer cells.
- Antimicrobial Agents: The diaryl ether scaffold is also found in various antimicrobial agents.^[2]
- Enzyme Inhibition: Substituted diaryl ethers have been investigated as inhibitors of various enzymes.^[2]

The acetyl group provides a convenient point for further derivatization to explore structure-activity relationships (SAR) and optimize biological activity.



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Caption: Potential therapeutic applications of the target compound.

Safety, Handling, and Storage

As with any chemical, proper safety precautions must be observed when handling **4-(3-acetylphenoxy)-3-nitrobenzonitrile**. Although specific toxicity data for this compound is not available, the presence of the nitroaromatic group warrants careful handling.

General Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated fume hood to avoid inhalation of any dust or vapors.
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing. In case of contact, rinse immediately with plenty of water.
- **Ingestion:** Do not ingest. If swallowed, seek immediate medical attention.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Conclusion

4-(3-acetylphenoxy)-3-nitrobenzonitrile is a diaryl ether derivative with significant potential as a versatile building block in organic synthesis, particularly for the development of novel

therapeutic agents and functional materials. While a dedicated CAS number and extensive experimental data are not yet publicly available, this guide provides a solid foundation for its synthesis, characterization, and safe handling based on established chemical principles and data from analogous compounds. Further research into the specific properties and biological activities of this compound is warranted and is expected to unveil its full potential in various scientific disciplines.

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